

An In-depth Technical Guide to 2,5-Difluoro-4-nitrobenzenesulfonamide

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Compound of Interest

Compound Name:	2,5-Difluoro-4-nitrobenzenesulfonamide
CAS No.:	1807193-16-3
Cat. No.:	B1410646

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2,5-Difluoro-4-nitrobenzenesulfonamide** (CAS No. 1807193-16-3), a fluorinated nitroaromatic compound with significant potential as a building block in medicinal chemistry and drug discovery. The strategic placement of two fluorine atoms and a nitro group on the benzenesulfonamide scaffold makes this molecule a subject of interest for the development of novel therapeutic agents.

Molecular Overview and Physicochemical Properties

2,5-Difluoro-4-nitrobenzenesulfonamide is a substituted aromatic sulfonamide. The presence of strongly electron-withdrawing groups, the two fluorine atoms and the nitro group, significantly influences the electronic properties of the benzene ring, making it a valuable intermediate for various chemical transformations.^[1]

Table 1: Physicochemical Properties of **2,5-Difluoro-4-nitrobenzenesulfonamide**

Property	Value	Source
CAS Number	1807193-16-3	[2]
Molecular Formula	C ₆ H ₄ F ₂ N ₂ O ₄ S	[2]
Molecular Weight	238.17 g/mol	[2]
Appearance	Not specified (likely a solid)	Inferred
Solubility	Not specified	Inferred

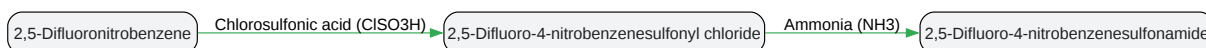
Synthesis of 2,5-Difluoro-4-nitrobenzenesulfonamide

A definitive, peer-reviewed synthesis of **2,5-Difluoro-4-nitrobenzenesulfonamide** has not been published in widely accessible scientific literature. However, based on established synthetic methodologies for benzenesulfonamides, a plausible two-step synthetic route can be proposed, starting from 2,5-difluoronitrobenzene.

Proposed Synthetic Pathway

The synthesis likely proceeds via two key steps:

- Chlorosulfonation of 2,5-difluoronitrobenzene to yield the intermediate, 2,5-Difluoro-4-nitrobenzenesulfonyl chloride (CAS No. 1806289-42-8).
- Amination of the sulfonyl chloride intermediate with ammonia to produce the final product, **2,5-Difluoro-4-nitrobenzenesulfonamide**.



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Caption: Proposed two-step synthesis of **2,5-Difluoro-4-nitrobenzenesulfonamide**.

Experimental Protocols

The following are generalized, step-by-step methodologies for the proposed synthesis. These protocols are based on standard procedures for similar transformations and should be adapted and optimized for specific laboratory conditions.

This procedure is adapted from general methods for the chlorosulfonation of aromatic compounds.[\[3\]](#)

- In a fume hood, equip a round-bottom flask with a magnetic stirrer, a dropping funnel, and a gas outlet connected to a scrubber.
- To the flask, add 2,5-difluoronitrobenzene (1.0 eq.).
- Cool the flask in an ice bath to 0-5 °C.
- Slowly add chlorosulfonic acid (3-5 eq.) dropwise via the dropping funnel, maintaining the internal temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-4 hours, or until the reaction is complete as monitored by TLC or GC-MS.
- Carefully quench the reaction by pouring the mixture onto crushed ice.
- The solid precipitate, 2,5-Difluoro-4-nitrobenzenesulfonyl chloride, is then collected by vacuum filtration.
- Wash the solid with cold water and dry under vacuum.

This protocol is based on the general synthesis of sulfonamides from sulfonyl chlorides.[\[4\]](#)

- In a suitable reaction vessel, dissolve the crude 2,5-Difluoro-4-nitrobenzenesulfonyl chloride (1.0 eq.) in a suitable organic solvent such as dichloromethane or tetrahydrofuran.
- Cool the solution in an ice bath.
- Slowly bubble ammonia gas through the solution or add aqueous ammonia dropwise with vigorous stirring.

- Continue stirring at room temperature for 1-3 hours.
- Monitor the reaction by TLC until the starting material is consumed.
- Upon completion, dilute the reaction mixture with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography to yield pure **2,5-Difluoro-4-nitrobenzenesulfonamide**.

Role in Drug Discovery and Medicinal Chemistry

The structural motifs present in **2,5-Difluoro-4-nitrobenzenesulfonamide** are of significant interest in drug design and development.

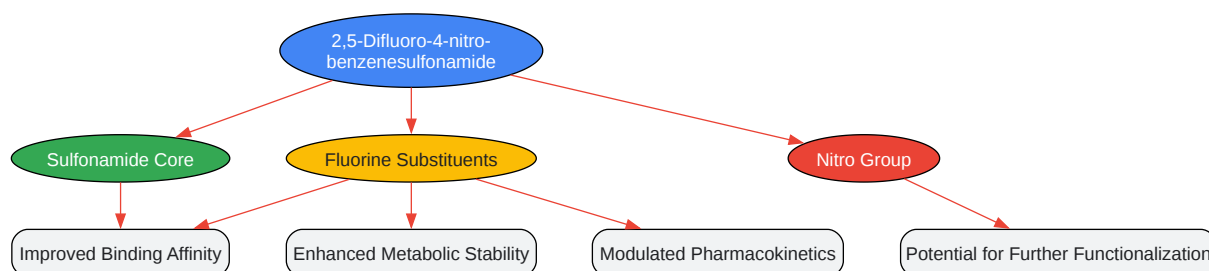
The Importance of the Sulfonamide Moiety

The benzenesulfonamide scaffold is a well-established pharmacophore found in a wide range of therapeutic agents.^{[3][5]} The sulfonamide group can act as a hydrogen bond donor and acceptor, and its geometry allows it to bind to various enzyme active sites.^[5]

The Influence of Fluorine and Nitro Groups

The incorporation of fluorine atoms and a nitro group can profoundly impact a molecule's biological activity and pharmacokinetic properties.

- **Fluorine:** The introduction of fluorine can enhance metabolic stability, increase binding affinity, and modulate the lipophilicity and bioavailability of a drug candidate.^{[6][7][8]} The strong carbon-fluorine bond is resistant to metabolic cleavage, which can prolong the in vivo half-life of a drug.^[7]
- **Nitro Group:** The nitro group is a strong electron-withdrawing group that can participate in hydrogen bonding and other non-covalent interactions within a protein's binding pocket.^[1] It can also serve as a precursor to an amino group through reduction, allowing for further chemical modifications.



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Caption: Key structural features and their relevance in drug discovery.

Potential Applications

While specific applications for **2,5-Difluoro-4-nitrobenzenesulfonamide** have not been documented, its structural features suggest its utility as an intermediate in the synthesis of various potential therapeutic agents, including:

- **Enzyme Inhibitors:** The sulfonamide moiety is a known zinc-binding group, making this compound a potential starting point for the design of inhibitors for metalloenzymes such as carbonic anhydrases and matrix metalloproteinases.[3][9]
- **Antibacterial Agents:** The fluoroquinolone and nitroimidazole classes of antibiotics feature fluorinated and nitroaromatic rings, respectively.[10] This compound could serve as a building block for novel antibacterial agents.
- **Kinase Inhibitors:** Many kinase inhibitors incorporate substituted aromatic rings. The specific substitution pattern of this molecule could be explored for its potential to interact with the ATP-binding site of various kinases.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2,5-Difluoro-4-nitrobenzenesulfonamide** is not readily available. However, based on the safety profiles of structurally related compounds, the following precautions should be taken:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and bases.

Conclusion

2,5-Difluoro-4-nitrobenzenesulfonamide is a promising, yet underexplored, chemical entity. Its synthesis is achievable through established chemical transformations, and its unique combination of a sulfonamide core with fluorine and nitro substituents makes it a valuable building block for the synthesis of novel compounds with potential therapeutic applications. Further research into the synthesis, characterization, and biological evaluation of this compound and its derivatives is warranted to fully unlock its potential in drug discovery and development.

References

Please note that direct references for the synthesis and applications of **2,5-Difluoro-4-nitrobenzenesulfonamide** are not available in the public domain. The references below provide context for the synthetic methodologies and the significance of the chemical motifs discussed in this guide.

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